

Reproducibility of AZD9684's Effects: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: AZD 9684
CAS No.: 775274-06-1
Cat. No.: B605788

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the experimental data on AZD9684, a potent Carboxypeptidase U (CPU) inhibitor. The consistency of its profibrinolytic effects across various studies is examined, and its performance is contextualized with alternative compounds.

AZD9684 is a selective inhibitor of Carboxypeptidase U (CPU), also known as thrombin-activatable fibrinolysis inhibitor (TAFIa) or carboxypeptidase B2 (CPB2).^{[1][2][3]} By inhibiting CPU, AZD9684 enhances endogenous fibrinolysis, the body's natural mechanism for dissolving blood clots.^[4] While the development of AZD9684 has been discontinued, it remains a valuable tool for research in the field of hemostasis and thrombosis.^[2] This guide synthesizes data from multiple studies to assess the reproducibility of its effects and provides detailed experimental protocols for key assays.

Comparative Efficacy of AZD9684 in In Vitro Models

The profibrinolytic effect of AZD9684 has been consistently demonstrated across a range of in vitro experimental systems. The following table summarizes the quantitative effects observed in different studies.

Experimental System	Key Parameter Measured	Observed Effect of AZD9684	Reference
Plasma Clot Lysis	Lysis Time	33% faster lysis	[1]
Rotational Thromboelastometry (ROTEM) in whole blood	Lysis Onset Time	38% decrease	[1]
Front Lysis with Confocal Microscopy (Platelet-free plasma)	Lysis Rate	47% faster lysis	[1]
Front Lysis with Confocal Microscopy (Platelet-rich plasma)	Lysis Rate	50% faster lysis	[1]
Microfluidic system with whole blood	Lysis Rate	Tendency for faster lysis	[1]

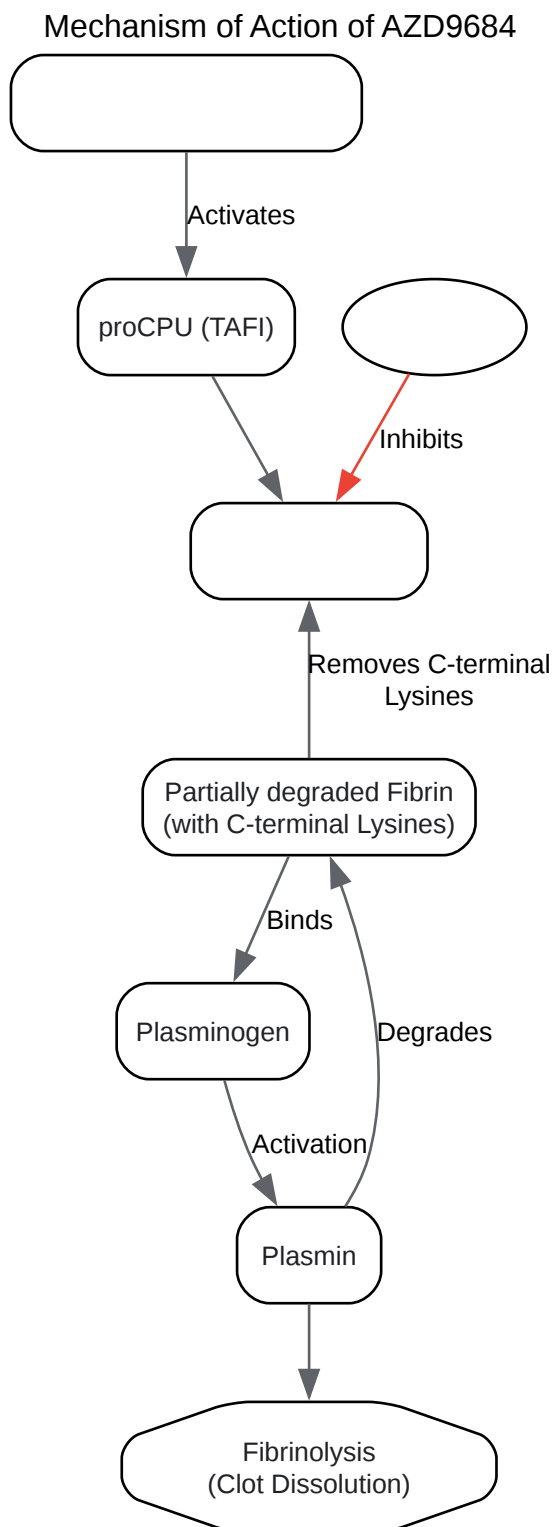
In Vivo Efficacy of AZD9684

In a rat model of transient middle cerebral artery occlusion (tMCAO), AZD9684 demonstrated the ability to reduce microvascular thrombosis.

Animal Model	Key Parameter Measured	Observed Effect of AZD9684	Reference
Rat tMCAO model	Fibrin(ogen) deposition	Reduced	[5]
Rat tMCAO model	Brain edema	Reduced	[5]
Rat tMCAO model	Infarct volume	No significant decrease	[5]

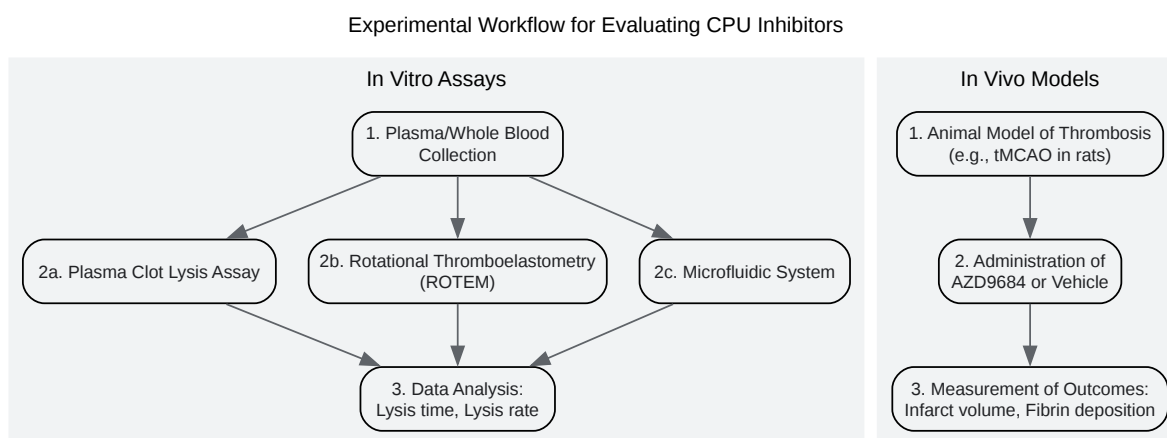
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of AZD9684 and a typical experimental workflow for its evaluation.



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Caption: Mechanism of Action of AZD9684.



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